

# Angulatin A: A Comprehensive Technical Guide on its Discovery and History

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Angulatin A*

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## Abstract

**Angulatin A** is a naturally occurring sesquiterpene polyol ester, a class of complex chemical compounds isolated from the plant *Celastrus angulatus*. This technical guide provides a detailed overview of the discovery, isolation, and structural elucidation of **Angulatin A**. It includes a comprehensive summary of its physicochemical properties, detailed experimental protocols for its extraction and purification, and an analysis of its known biological activities. This document is intended to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug development, facilitating further investigation into the therapeutic potential of this intricate molecule.

## Introduction

*Celastrus angulatus* Maxim., a perennial woody vine belonging to the Celastraceae family, has a long history in traditional medicine and is a well-known source of bioactive compounds.<sup>[1]</sup> The plant is particularly rich in sesquiterpenoid polyol esters with a characteristic  $\beta$ -dihydroagarofuran skeleton.<sup>[1]</sup> These compounds have garnered significant scientific interest due to their diverse biological activities, including insecticidal, antifeedant, and antitumor effects.<sup>[1]</sup> Among the myriad of compounds isolated from this plant, **Angulatin A** stands as a notable example of this chemical class.

## Discovery and Initial Isolation

**Angulatin A** was first reported as a known compound in a 2014 study by Zhang et al., published in *Phytochemistry Letters*.<sup>[2]</sup> The compound was isolated from the root bark of *Celastrus angulatus*, collected in the Henan province of China.<sup>[3]</sup> The discovery was part of a broader phytochemical investigation of the plant, which led to the identification of several new and known sesquiterpene polyol esters.

## Physicochemical Properties

**Angulatin A** is a white powder with the molecular formula C<sub>34</sub>H<sub>46</sub>O<sub>13</sub>, corresponding to a molecular weight of 662.72 g/mol.<sup>[2][4]</sup> Its chemical structure is characterized by a  $\beta$ -dihydroagarofuran core, variably esterified with acetic, benzoic, and isobutyric acids.<sup>[1]</sup>

| Property          | Value   | Reference           |
|-------------------|---|---------------------|
| Molecular Formula | C <sub>34</sub> H <sub>46</sub> O <sub>13</sub> | <a href="#">[4]</a> |
| Molecular Weight  | 662.72 g/mol                                    | <a href="#">[4]</a> |
| CAS Number        | 139979-81-0                                     | <a href="#">[2]</a> |
| Appearance        | White powder                                    | <a href="#">[4]</a> |
| Boiling Point     | 694.9°C at 760 mmHg                             | <a href="#">[4]</a> |
| Density           | 1.3 g/cm <sup>3</sup>                           | <a href="#">[4]</a> |
| Flash Point       | 208.8°C   | <a href="#">[4]</a> |
| Refractive Index  | 1.557   | <a href="#">[4]</a> |

## Experimental Protocols

The isolation and purification of **Angulatin A** from the root bark of *Celastrus angulatus* involve a multi-step process of extraction and chromatography. The following is a generalized protocol based on methodologies reported for sesquiterpene polyol esters from this plant.<sup>[1]</sup>

## Plant Material Preparation

The root bark of *Celastrus angulatus* is collected, washed, and air-dried in a shaded area. The dried material is then ground into a coarse powder to increase the surface area for efficient extraction.[\[1\]](#)

## Extraction

The powdered root bark is typically extracted with an organic solvent such as methanol (MeOH) at room temperature or under reflux for several hours. This process is often repeated multiple times to ensure the maximum recovery of the target compounds.[\[1\]](#)

## Fractionation

The crude extract is concentrated under reduced pressure to yield a residue. This residue is then suspended in water and sequentially partitioned with solvents of increasing polarity, such as petroleum ether, chloroform, and ethyl acetate, to separate compounds based on their polarity.[\[1\]](#)

## Chromatographic Purification

The fraction enriched with **Angulatin A** is subjected to a series of chromatographic techniques for further purification.

- Column Chromatography: The enriched fraction is first separated by column chromatography over silica gel, using a gradient elution system of increasing polarity (e.g., petroleum ether-ethyl acetate).[\[1\]](#)
- Preparative Thin-Layer Chromatography (pTLC): Fractions containing a mixture of compounds with similar polarities are further purified using pTLC on silica gel plates.[\[1\]](#)
- High-Performance Liquid Chromatography (HPLC): The final purification of **Angulatin A** is often achieved using preparative or semi-preparative HPLC, typically on a C18 reversed-phase column with a mobile phase consisting of a mixture of methanol and water or acetonitrile and water.[\[1\]](#)



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A generalized workflow for the isolation of **Angulatin A**.

## Structure Elucidation

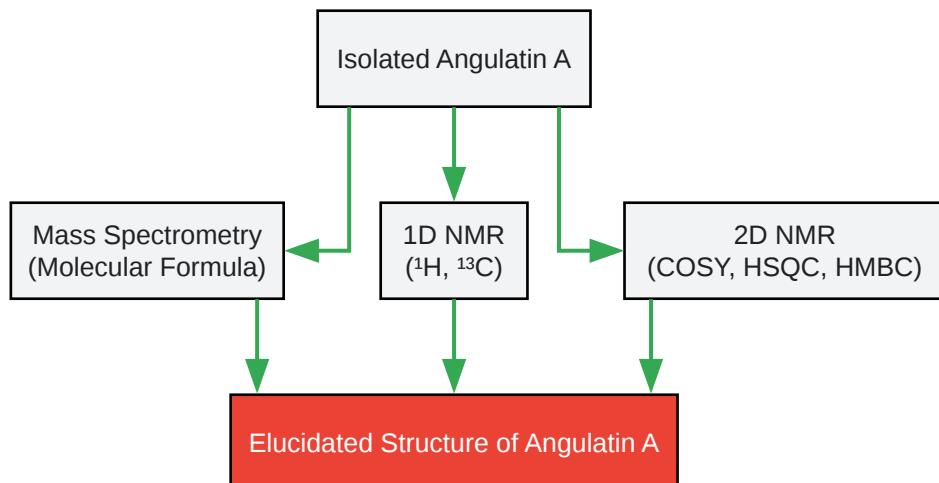
The chemical structure of **Angulatin A** was determined using a combination of spectroscopic techniques.

## Spectroscopic Data

The following table summarizes the key spectroscopic data used for the structure elucidation of **Angulatin A**.

| Spectroscopic Technique          | Key Features   |
|----------------------------------|--|
| Mass Spectrometry (MS)           | Determination of molecular weight and elemental composition.           |
| <sup>1</sup> H NMR Spectroscopy  | Provides information on the proton environment and connectivity.       |
| <sup>13</sup> C NMR Spectroscopy | Provides information on the carbon skeleton of the molecule.           |
| 2D NMR (COSY, HSQC, HMBC)        | Used to establish the detailed chemical structure and stereochemistry. |

Detailed NMR and MS data for **Angulatin A** are typically found in the primary research publication and are crucial for its unambiguous identification.



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Workflow for the structure elucidation of **Angulatin A**.

## Biological Activity

The biological activities of many sesquiterpene polyol esters from *Celastrus angulatus* have been investigated, with insecticidal and antitumor properties being the most prominent.<sup>[1]</sup> However, specific biological activity data for **Angulatin A** is limited in the currently available literature.

## Insecticidal Activity

While many compounds from *Celastrus angulatus* exhibit insecticidal properties, specific data on the insecticidal activity of **Angulatin A**, such as KD50 or LD50 values against specific insect species, are not widely reported.<sup>[5]</sup>

## Antitumor Activity

Preliminary research on extracts from *Celastrus* species has indicated potential antitumor activity.<sup>[1]</sup> However, specific studies detailing the cytotoxic effects of pure **Angulatin A** against cancer cell lines and the underlying signaling pathways are currently lacking.

## Conclusion and Future Directions

**Angulatin A** is a well-characterized sesquiterpene polyol ester from *Celastrus angulatus*. While its discovery, isolation, and structure have been established, there is a significant gap in the

understanding of its specific biological activities and mechanisms of action. Future research should focus on:

- Comprehensive Biological Screening: Evaluating the insecticidal, cytotoxic, anti-inflammatory, and other potential therapeutic activities of purified **Angulatin A**.
- Mechanism of Action Studies: Investigating the specific molecular targets and signaling pathways modulated by **Angulatin A** to understand its biological effects.
- Synthetic Studies: Developing synthetic or semi-synthetic routes to **Angulatin A** and its analogs to enable further structure-activity relationship (SAR) studies and to provide a sustainable source for future research.

This technical guide provides a solid foundation for researchers to build upon in their exploration of **Angulatin A** and its potential applications in medicine and agriculture.

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